

The Role of YEATS4 in Chromatin Remodeling: A Technical Guide for Researchers

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Compound of Interest

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An In-depth Examination of the Epigenetic Reader, its Mechanisms, and Therapeutic Potential

Introduction

YEATS domain-containing protein 4 (YEATS4), also known as GAS41 (Glioma-Amplified Sequence 41), is a critical component of the cellular machinery that governs chromatin architecture and gene expression. As a member of the YEATS domain family, it functions as an epigenetic "reader," recognizing specific post-translational modifications on histone proteins. This recognition is a pivotal event that initiates downstream processes, including chromatin remodeling and transcriptional regulation. Dysregulation of YEATS4 has been implicated in a variety of human cancers, making it a compelling target for novel therapeutic interventions. This technical guide provides a comprehensive overview of YEATS4's function in chromatin remodeling, detailing its molecular interactions, the experimental methodologies used to study it, and its role in key signaling pathways.

Core Function: An Epigenetic Reader of Histone Acylation

YEATS4 is a key player in interpreting the histone code, primarily through its N-terminal YEATS domain. This domain specifically recognizes and binds to acetylated and crotonylated lysine residues on histone tails, acting as a scaffold to recruit chromatin-remodeling complexes to specific genomic loci.

Molecular Mechanism of Recognition

The YEATS domain of YEATS4 forms a binding pocket that accommodates acetylated lysine residues, with a particular affinity for di-acetylated histone H3. This interaction is crucial for tethering chromatin-modifying enzymes to their sites of action, thereby influencing local chromatin structure and gene accessibility.

Role in Chromatin Remodeling Complexes

YEATS4 is an integral subunit of two major chromatin-remodeling complexes:

- **SRCAP (SNF2-related CBP activator protein) complex:** This complex is responsible for the ATP-dependent exchange of the canonical histone H2A with the H2A.Z variant. The deposition of H2A.Z at promoter regions is associated with transcriptional regulation.
- **TIP60/p400 complex:** This complex possesses histone acetyltransferase (HAT) activity, primarily targeting histones H4 and H2A. It is involved in transcriptional activation and DNA repair.

By being a part of these complexes, YEATS4 plays a direct role in altering nucleosome composition and histone modifications, which in turn affects gene expression.

Quantitative Data: Binding Affinities of the YEATS4 YEATS Domain

The binding affinity of the YEATS4 YEATS domain for specific acetylated histone peptides has been quantified using techniques such as Isothermal Titration Calorimetry (ITC). These studies provide precise measurements of the dissociation constant (K_d), indicating the strength of the interaction.

Histone Modification	Dissociation Constant (Kd)	Experimental Method	Reference
H3K27ac	32.7 μ M	Isothermal Titration Calorimetry (ITC)	[1]
H3K14ac	13.0 μ M	Isothermal Titration Calorimetry (ITC)	[1]
H3K14ac (residues 1-19)	3.5 $\pm$ 0.25 μ M	Isothermal Titration Calorimetry (ITC)	[2]

Signaling Pathways Involving YEATS4

YEATS4 is implicated in several signaling pathways that are crucial for cell proliferation, differentiation, and survival. Its role as a chromatin remodeler allows it to influence the expression of key genes within these pathways.

p53 Pathway

YEATS4 has been shown to negatively regulate the p53 tumor suppressor pathway.[3][4][5] Overexpression of YEATS4 can lead to the destabilization of p53, thereby promoting cell survival and proliferation and contributing to tumorigenesis.[3][4]

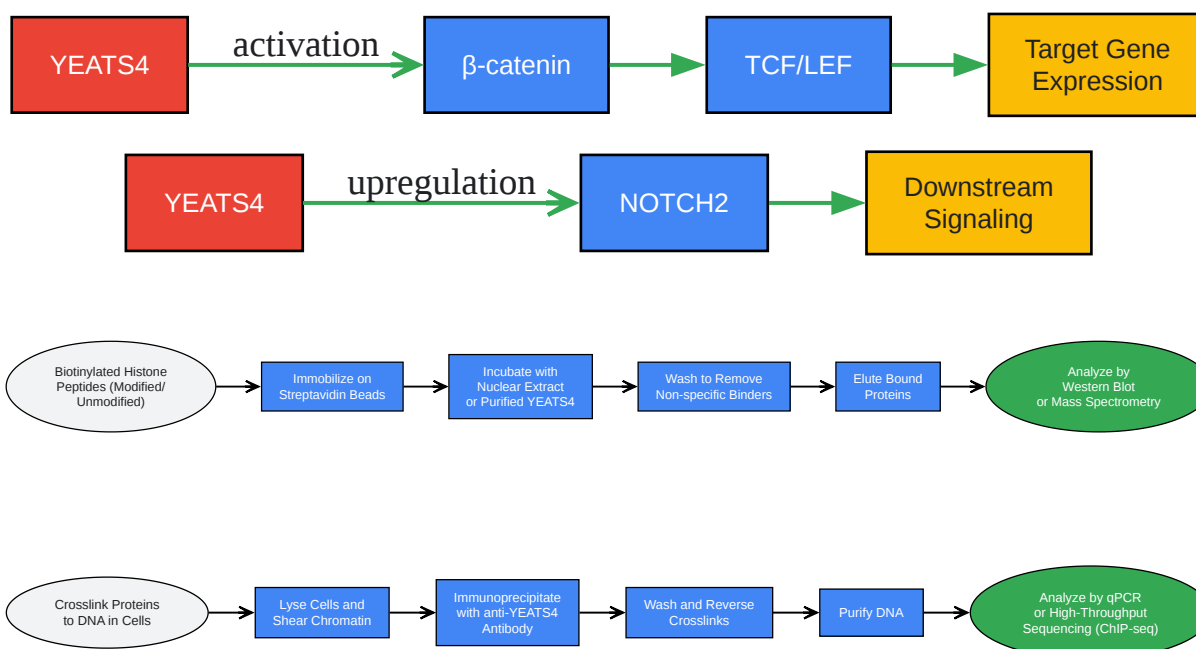


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Caption: YEATS4 negatively regulates the p53 tumor suppressor pathway.

Wnt/ β -catenin Pathway

In certain cancers, such as pancreatic and gastric cancer, YEATS4 can activate the Wnt/ β -catenin signaling pathway.[6][7] It can interact with β -catenin and promote the transcription of downstream target genes involved in cell proliferation and migration.[6][7]



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